Comprehensive Technical Guide: Ethyl 2-(3-hydroxy-2,4-dinitrophenyl)acetate[1]

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Compound of Interest

Compound Name:	*Ethyl 2-(3-hydroxy-2,4-dinitrophenyl)acetate*
CAS No.:	*1356338-52-7*
Cat. No.:	*B1460303*

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Executive Summary & Chemical Identity

Ethyl 2-(3-hydroxy-2,4-dinitrophenyl)acetate is a polysubstituted aromatic compound derived from the nitration of 3-hydroxyphenylacetic acid esters.[1] It serves as a high-value intermediate in the synthesis of azo dyes, energetic materials, and potential pharmaceutical scaffolds (specifically tyrosine kinase inhibitors or metabolic modulators).[1]

Structurally, it features a phenol core flanked by two nitro groups at the ortho positions relative to the hydroxyl group (positions 2 and 4 relative to the ring, assuming the acetate is at position 1 and the hydroxyl is at position 3).[1] This specific substitution pattern creates a "pseudo-picric acid" environment, rendering the phenolic proton extremely acidic and the ring highly susceptible to reduction.[1]

Key Chemical Identifiers

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Property	Detail
IUPAC Name	Ethyl 2-(3-hydroxy-2,4-dinitrophenyl)acetate
Molecular Formula	$C_{10}H_{10}N_2O_7$
Molecular Weight	270.20 g/mol
Core Scaffold	2,6-Dinitrophenol (relative to OH) / Phenylacetate
Appearance	Yellow to Orange Crystalline Solid (due to nitro-phenol conjugation)
Predicted pKa	3.5 – 4.5 (Phenolic OH)
Solubility	Soluble in EtOAc, DCM, DMSO; Sparingly soluble in water.[1][2][3][4][5]

Structural Analysis & Physical Properties[1][6][7]

Electronic Environment

The molecule is defined by the push-pull interaction between the electron-donating hydroxyl group and the strongly electron-withdrawing nitro groups.[1]

- Acidity: The nitro groups at positions 2 and 4 (relative to the acetate at 1, but ortho to the hydroxyl at 3) stabilize the phenoxide anion via resonance and induction.[1] This lowers the pKa significantly compared to unsubstituted phenol (pKa ~10), bringing it close to that of 2,4-dinitrophenol (pKa ~4).[1]

- Intramolecular Hydrogen Bonding: A strong hydrogen bond likely exists between the phenolic hydrogen and the oxygen of the adjacent nitro group at position 2 or 4.[1] This stabilizes the molecule but also reduces the nucleophilicity of the hydroxyl oxygen.[1]

Spectroscopic Signatures[1][7]

- UV-Vis: Strong absorption in the 350–400 nm range (yellow color) due to the

  transitions of the nitro groups conjugated with the phenol.[1]

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- IR Spectrum:
  - : Broad band ~3100–3400 cm^{-1} (H-bonded).[1]
  - (Ester): Sharp peak ~1730–1750 cm^{-1}.[1]
  - : Symmetric and asymmetric stretches at ~1350 cm^{-1} and ~1530 cm^{-1}.[1]
- 1H NMR (DMSO-d6):
  - Aromatic protons will appear as singlets or doublets in the deshielded region (8.0–9.0 ppm) due to the electron-poor ring.[1]
  - The phenolic proton may be broad and downfield (>10 ppm).[1]

Synthesis Pathway

The most chemically sound route to this isomer is the controlled nitration of ethyl 3-hydroxyphenylacetate.[1] Direct nitration of the ester is preferred over the acid to prevent decarboxylation or side reactions.[1]

Retrosynthetic Logic

The hydroxyl group is a strong ortho/para director.[1] The acetate group is a weak ortho/para director (but bulky).[1]

- Substrate: Ethyl 3-hydroxyphenylacetate.[1][6]
- Directing Effects: The -OH at C3 directs incoming electrophiles to C2, C4, and C6.[1]
- Sterics: C2 is hindered (between acetate and OH).[1] C4 is ortho to OH and para to acetate.[1] C6 is para to OH.[1]
- Outcome: Dinitration typically targets the most activated positions ortho and para to the phenol.[1] The 2,4-dinitro isomer is a major product, often separable from the 2,6-dinitro or 4,6-dinitro isomers via crystallization.[1]

Experimental Protocol (Nitration)

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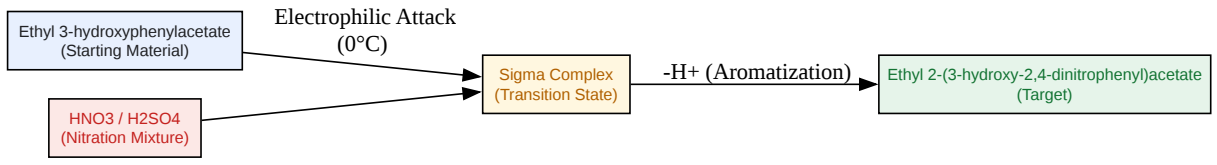
- Step 1: Dissolve Ethyl 3-hydroxyphenylacetate (1.0 eq) in glacial acetic acid.
- Step 2: Cool to 0–5°C. Add a mixture of fuming HNO_3 (2.2 eq) and concentrated H_2SO_4 dropwise. Critical: Maintain temp <10°C to prevent oxidation of the benzylic methylene.[1]
- Step 3: Stir at room temperature for 2 hours.
- Step 4: Quench over crushed ice. The product precipitates as a yellow solid.[1][5]
- Step 5: Filter and recrystallize from Ethanol/Water to isolate the specific isomer.[1]

Synthesis Workflow Diagram



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Caption: Electrophilic aromatic substitution pathway for the dinitration of the phenol precursor.

Reactivity & Applications

Chemical Reactivity Profile

This molecule exhibits three distinct zones of reactivity:

- The Phenolic Hydroxyl: Highly acidic.[1] Can be alkylated (Williamson Ether Synthesis) to form ethers, preventing quinone formation during oxidation.[1]
- The Nitro Groups: Susceptible to reduction.[1][7]
  - Partial Reduction: Using Na_2S or Fe/HCl yields amino-nitro derivatives.[1]
  - Full Reduction: Catalytic hydrogenation (H_2/Pd-C) yields the di-amino phenol, a precursor for benzoxazoles.[1]

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- The Ester Tail: Standard hydrolysis to the free acid (2-(3-hydroxy-2,4-dinitrophenyl)acetic acid) or transesterification.[1]

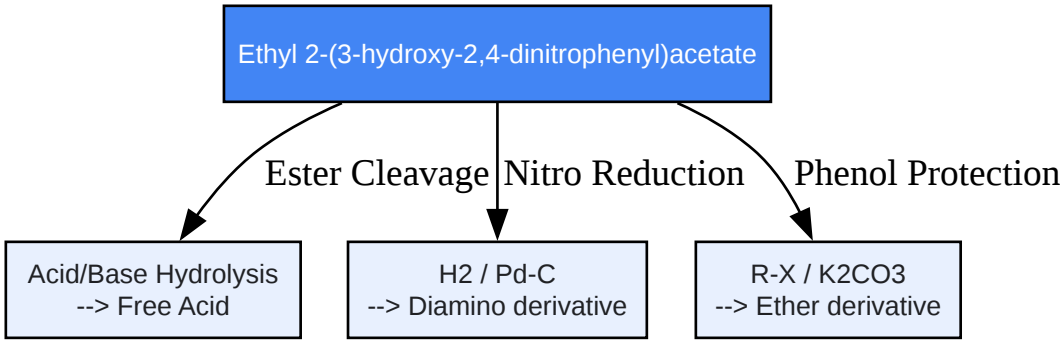
Application Logic

- pH Indicators: The color change from colorless/pale yellow (protonated) to deep orange/red (deprotonated phenoxide) makes it a candidate for pH monitoring in the acidic range (pH 3–5).[1]

- Drug Development: The 2,4-dinitrophenol moiety is a known mitochondrial uncoupler.[1][8] Derivatives are studied for metabolic regulation, though toxicity is a major constraint.[1] This ester acts as a prodrug; hydrolysis in vivo would release the active acid.[1]

- Energetic Materials: Polynitro compounds are precursors to explosives.[1] The ethyl ester provides a "handle" to link this energetic core to polymers.[1]

Reactivity Workflow



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Caption: Primary divergent synthetic pathways available for the target molecule.

Safety & Toxicology (Critical)

Warning: This compound shares structural homology with 2,4-Dinitrophenol (DNP), a highly toxic metabolic poison.[1]

- Mechanism of Toxicity: Uncoupling of oxidative phosphorylation.[1] It dissipates the proton gradient in mitochondria, leading to uncontrolled thermogenesis (hyperthermia).[1]

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- Handling:
  - Explosion Hazard: Dry polynitro compounds can be shock-sensitive.[1] Store wet or in solution if possible.[1]
  - PPE: Full skin protection (Tyvek suit), respirator, and face shield.[1] Dinitrophenols are readily absorbed through the skin.[1]
- Storage: Keep cool (2–8°C), dry, and away from reducing agents or strong bases.[1]

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